

Topical Application of GSK2981278 in Animal Models: Application Notes and Protocols

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Compound of Interest

Compound Name: GSK2981278

CAS No.: 1474110-21-8

Cat. No.: B607816

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Introduction

GSK2981278 is a potent and selective inverse agonist of the retinoic acid receptor-related orphan receptor gamma (ROR γ), a key transcription factor in the differentiation of T helper 17 (Th17) cells.[1] Th17 cells and their signature cytokines, particularly Interleukin-17A (IL-17A) and IL-17F, are pivotal in the pathogenesis of several autoimmune and inflammatory diseases, including psoriasis.[2][3] By inhibiting ROR γ , **GSK2981278** effectively downregulates the expression of these pro-inflammatory cytokines, offering a targeted therapeutic approach.[1][2] Preclinical studies have demonstrated the efficacy of topically applied **GSK2981278** in mitigating skin inflammation in animal models, primarily the imiquimod (IMQ)-induced psoriasis-like skin inflammation model in mice.[1][2]

These application notes provide a comprehensive overview of the methodologies for evaluating the topical application of **GSK2981278** in a murine model of psoriasis. Included are detailed experimental protocols, a summary of key quantitative data from preclinical studies, and diagrams illustrating the relevant signaling pathway and experimental workflow.

Data Presentation

The following tables summarize the quantitative data from studies investigating the topical application of **GSK2981278** in an imiquimod-induced mouse model of psoriasis.

Table 1: Effect of Topical **GSK2981278** on Epidermal Thickness

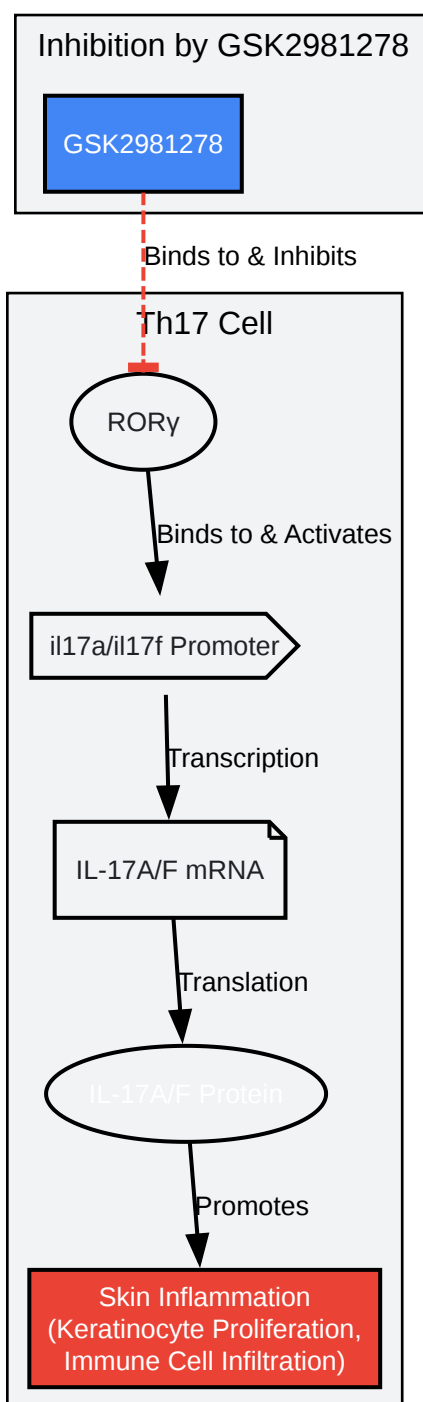
Treatment Group	Concentration	Duration of Treatment	Change in Epidermal Thickness	Reference
Placebo Ointment + IMQ	-	12 days (3 days pre-treatment, 9 days co-treatment)	Increased epidermal thickness	[2]
1% GSK2981278 Ointment + IMQ	1%	12 days (3 days pre-treatment, 9 days co-treatment)	23% reduction compared to placebo	[1]

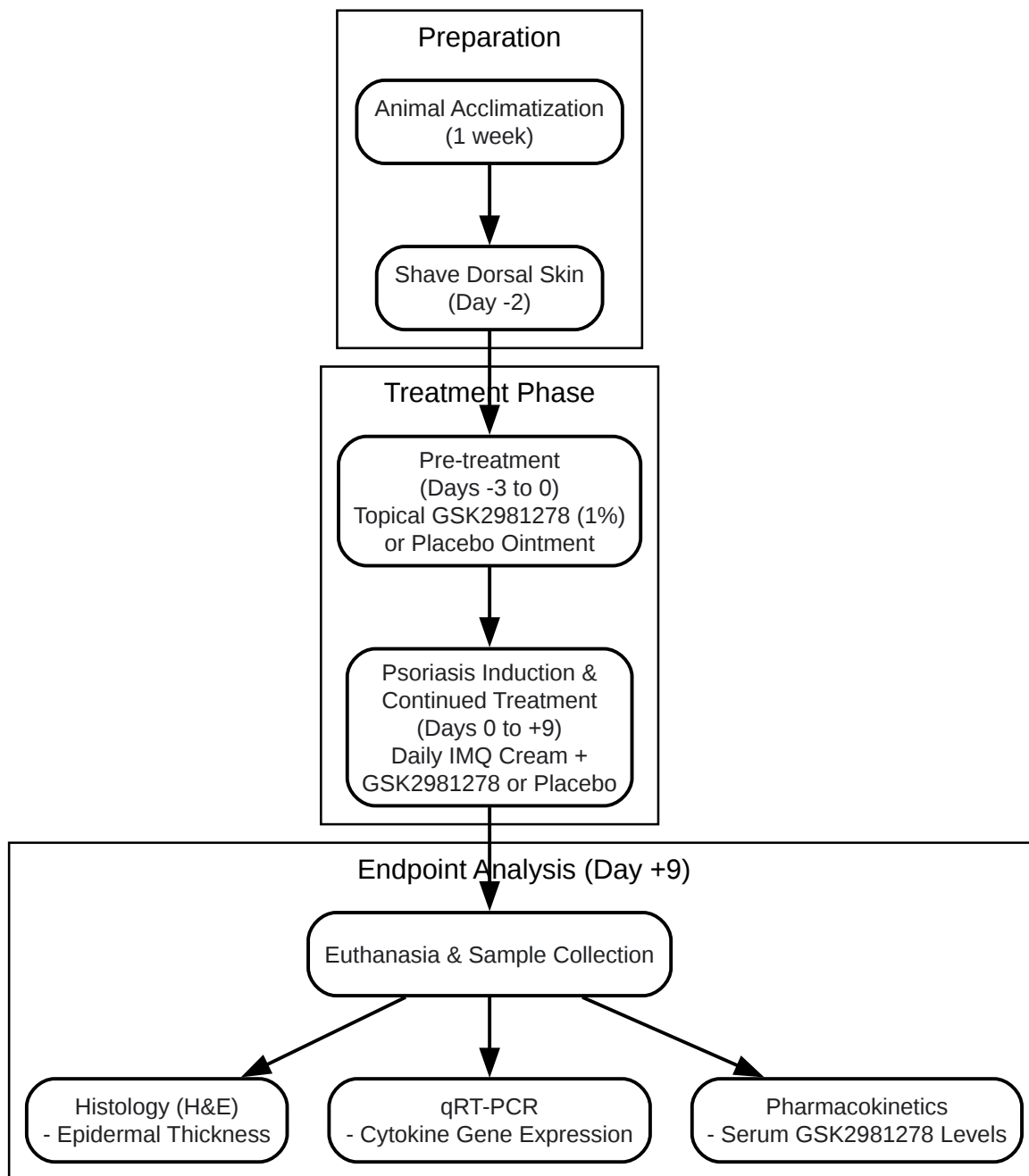
Table 2: Effect of Topical **GSK2981278** on Gene and Cytokine Expression in Skin

Gene/Cytokine	Treatment Concentration	Duration of Treatment	Fold Change/Percent Inhibition	Reference
il17a	1% and 0.1% (in ethanolic solution)	3 days post-IMQ	Dose-dependent reduction	[2]
il17f	1% and 0.1% (in ethanolic solution)	3 days post-IMQ	Dose-dependent reduction	[2]
il17a	0.02% (in ointment, ex vivo human skin)	48 hours	~50% reduction	[2]
il17f	0.02% (in ointment, ex vivo human skin)	48 hours	~50% reduction	[2]
il17a, il17f, il22, il19	10 µM (ex vivo psoriatic explants)	~12 hours	≥50% reduction compared to vehicle	[2]
DefB4b, il36g, s100a7a, il-23p19	10 µM (ex vivo psoriatic explants)	~12 hours	Varying degrees of reduction	[2]

Signaling Pathway and Mechanism of Action

GSK2981278 functions as an inverse agonist of ROR γ . In Th17 cells, ROR γ is essential for the transcriptional activation of genes encoding pro-inflammatory cytokines, most notably IL-17A and IL-17F. **GSK2981278** binds to ROR γ and interferes with its ability to bind to DNA promoter regions of these target genes, thereby inhibiting their transcription and subsequent cytokine production.[1][2] This targeted suppression of the Th17 pathway leads to a reduction in the inflammatory cascade characteristic of psoriasis.





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